

Ethyl p-methylbenzenesulfonate safety and handling precautions

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Compound of Interest

Compound Name: *Ethyl p-methylbenzenesulfonate*

Cat. No.: *B128698*

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An In-depth Technical Guide to the Safety and Handling of **Ethyl p-Methylbenzenesulfonate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **ethyl p-methylbenzenesulfonate** (also known as ethyl p-toluenesulfonate), a compound utilized in organic synthesis and pharmaceutical development. Due to its classification as a potential genotoxic impurity (PGI), stringent adherence to safety protocols is imperative.^[1] This document outlines the material's properties, hazards, handling procedures, and emergency responses, and includes representative experimental protocols for safety assessment.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **ethyl p-methylbenzenesulfonate** is fundamental to its safe handling.

Property	Value	Reference
CAS Number	80-40-0	[1] [2]
Molecular Formula	C ₉ H ₁₂ O ₃ S	[3] [4]
Molecular Weight	200.26 g/mol	[1] [4]
Appearance	White to light brown solid or crystals	[2] [3]
Melting Point	32 - 34 °C (89.6 - 93.2 °F)	
Boiling Point	158 - 162 °C (316.4 - 323.6 °F) at 10 mmHg	[2]
Flash Point	157 °C (314.6 °F)	[2]
Autoignition Temperature	500 °C (932 °F)	[2]
Density	1.174 g/cm ³	[3]
Solubility	Insoluble in water; soluble in ethanol, ether, and benzene. [3]	[3]
Stability	Stable under normal conditions, but is moisture sensitive. [2] It is considered an unstable solid. [5]	[6] [5]

Hazard Identification and Classification

Ethyl p-methylbenzenesulfonate is classified as a hazardous substance and requires careful handling.[\[2\]](#)

Hazard Classification	Category	GHS Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed.[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[2]
Germ Cell Mutagenicity	Category 2	Suspected of causing genetic defects.[2]
Carcinogenicity	Category 2	Suspected of causing cancer.[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[7]

Signal Word: Warning[2][7]

Safety and Handling Precautions

Adherence to the following handling and storage procedures is critical to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **ethyl p-methylbenzenesulfonate**.

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or face shield (in compliance with OSHA's 29 CFR 1910.133 or European Standard EN166).[2][8]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[2][8] A lab coat should be worn.[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[2] A dust mask of type N95 (US) is also recommended.[7] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[1][9]

Handling and Storage

Precaution	Description
Handling	Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[2] Avoid contact with skin, eyes, and clothing.[8] Do not breathe dust, fume, gas, mist, vapors, or spray.[2] Wash hands and any exposed skin thoroughly after handling.[2] Do not eat, drink, or smoke when using this product.[2]
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances.[8] Keep containers tightly closed.[2] Store locked up.[2] The product is moisture sensitive.[2][3]
Incompatible Materials	Strong oxidizing agents and strong bases.[2]

Emergency Procedures

Immediate and appropriate response to an incident is crucial.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention if irritation persists. [2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical advice/attention if skin irritation occurs. Wash clothing before reuse. [2][8]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. [2] [8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a POISON CENTER or doctor/physician if you feel unwell. [2][8]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

Step	Action
Personal Precautions	Ensure adequate ventilation. Use personal protective equipment as required. Evacuate personnel to safe areas. [2]
Environmental Precautions	Do not let product enter drains. [2]
Methods for Containment and Cleaning Up	Sweep up and shovel into suitable containers for disposal. Avoid generating dusty conditions. [2] [8]

Fire-Fighting Measures

Aspect	Guideline
Suitable Extinguishing Media	Use water spray, dry chemical, carbon dioxide (CO ₂), or chemical foam. [2] [8]
Specific Hazards	During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon monoxide, carbon dioxide, and sulfur oxides. [2] [8]
Protective Equipment	As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear. [2] [8]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[\[2\]](#) Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[8\]](#)

Experimental Protocols for Safety Assessment

The following are representative protocols for key toxicological assessments. These are based on established guidelines and should be adapted by qualified personnel for the specific

substance and regulatory requirements.

Bacterial Reverse Mutation Test (Ames Test)

This protocol is a representative example based on standard Ames test procedures.

Objective: To assess the mutagenic potential of **ethyl p-methylbenzenesulfonate** by measuring its ability to induce reverse mutations in histidine-requiring strains of *Salmonella typhimurium*.

Methodology:

- **Strains:** Use at least five strains of bacteria, including TA98, TA100, TA1535, TA1537, and *E. coli* WP2 uvrA or TA102.
- **Metabolic Activation:** Conduct the assay with and without a mammalian metabolic activation system (S9 fraction from induced rat liver).
- **Dose Levels:** A preliminary toxicity test should be performed to determine the appropriate concentration range. The main experiment should include a negative control, a positive control (known mutagens for each strain with and without S9), and at least five concentrations of **ethyl p-methylbenzenesulfonate**.
- **Procedure (Plate Incorporation Method):** a. To 2 mL of molten top agar at 45°C, add 0.1 mL of an overnight bacterial culture, 0.1 mL of the test substance solution (or control), and 0.5 mL of S9 mix (for activated assays) or buffer (for non-activated assays). b. Vortex the mixture and pour it onto the surface of a minimal glucose agar plate. c. Incubate the plates at 37°C for 48-72 hours.
- **Data Analysis:** Count the number of revertant colonies on each plate. A positive response is defined as a dose-related increase in the number of revertant colonies to at least twice the background (negative control) count.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

Objective: To determine the potential of **ethyl p-methylbenzenesulfonate** to cause skin irritation or corrosion.

Methodology:

- Test Animal: Healthy, young adult albino rabbit.
- Preparation: Approximately 24 hours before the test, clip the fur from a small area (approx. 6 cm²) on the animal's back.
- Application: Apply 0.5 g of the solid test substance to the prepared skin area and cover with a gauze patch and semi-occlusive dressing.
- Exposure: The exposure duration is 4 hours. After exposure, remove the patch and any residual test substance.
- Observation: Examine the skin for erythema and edema at 1, 24, 48, and 72 hours after patch removal. Continue observations for up to 14 days if the effects persist.
- Scoring: Grade the skin reactions according to a standardized scoring system (e.g., Draize scale).

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

Objective: To assess the potential of **ethyl p-methylbenzenesulfonate** to cause eye irritation or corrosion.

Methodology:

- Test Animal: Healthy, young adult albino rabbit.
- Procedure: a. Examine both eyes of the animal 24 hours before testing. b. Apply a single dose of the test substance (e.g., 0.1 mL of a solution or 0.1 g of a solid) into the conjunctival sac of one eye. The other eye serves as a control. c. Gently hold the eyelids together for about one second.

- Observation: Examine the eyes at 1, 24, 48, and 72 hours after application. Score lesions of the cornea, iris, and conjunctiva using a standardized system. The observation period may be extended to 21 days to evaluate the reversibility of effects.

Visualizations

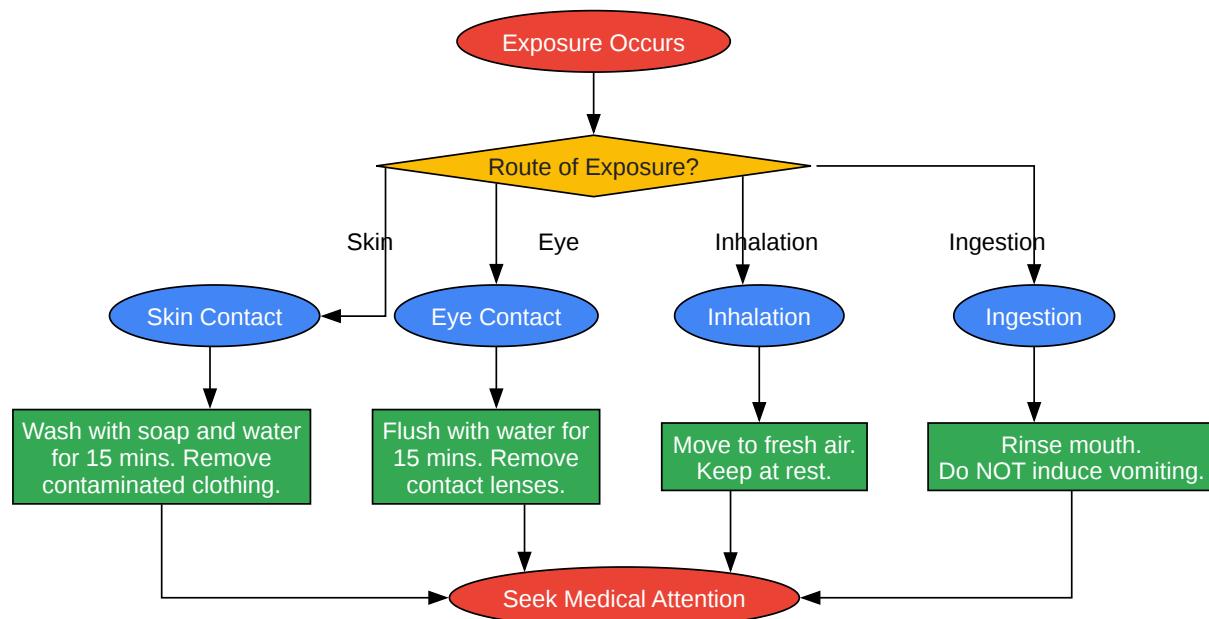
Spill Response Workflow



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Caption: Workflow for responding to a spill of **ethyl p-methylbenzenesulfonate**.

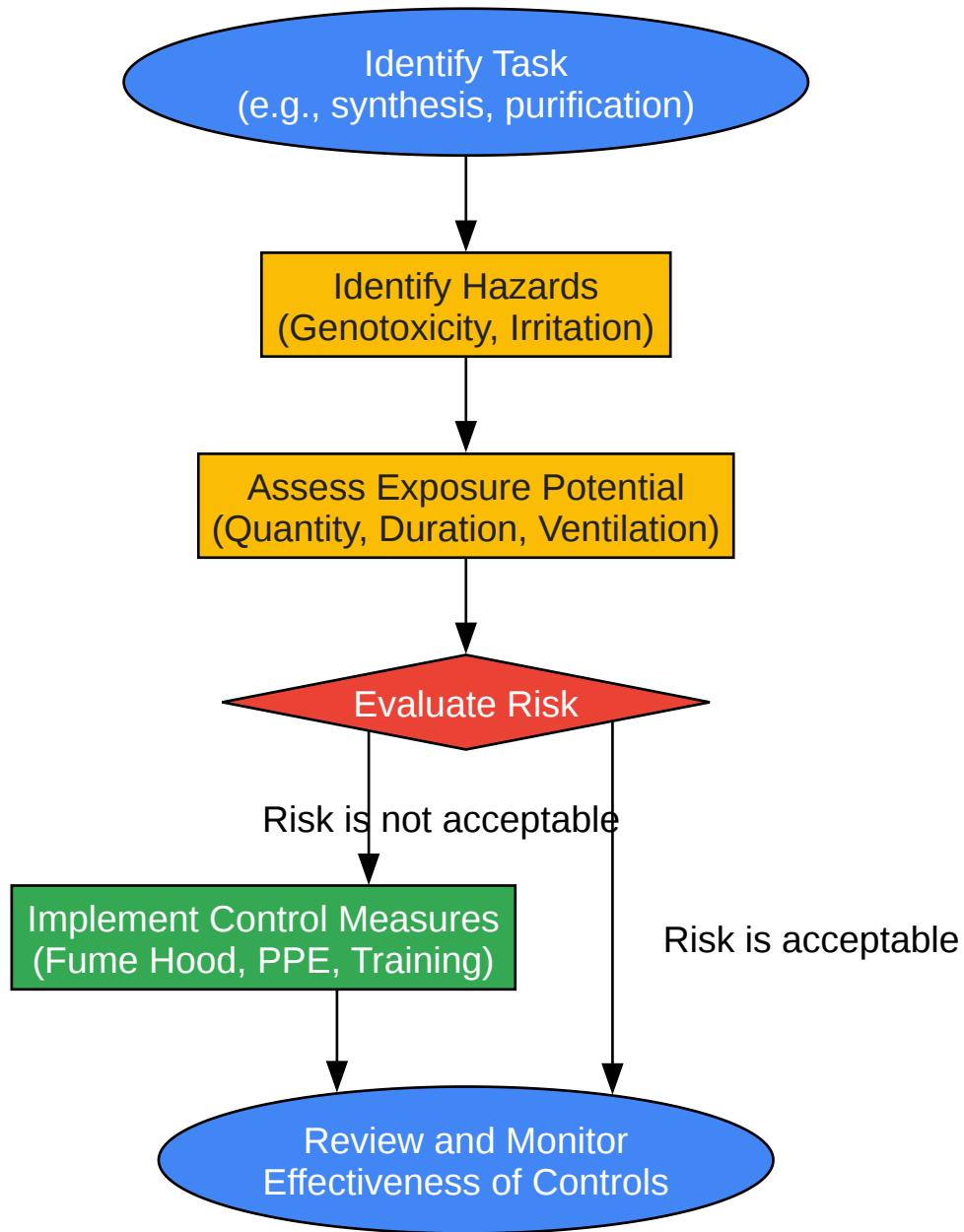
First Aid Decision Tree



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Caption: Decision tree for first aid response to exposure.

Risk Assessment Workflow

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Caption: Workflow for risk assessment when handling the substance.

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